

preclinical data summary for HTL14242

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Compound of Interest

Compound Name: HTL14242

Cat. No.: B15620527

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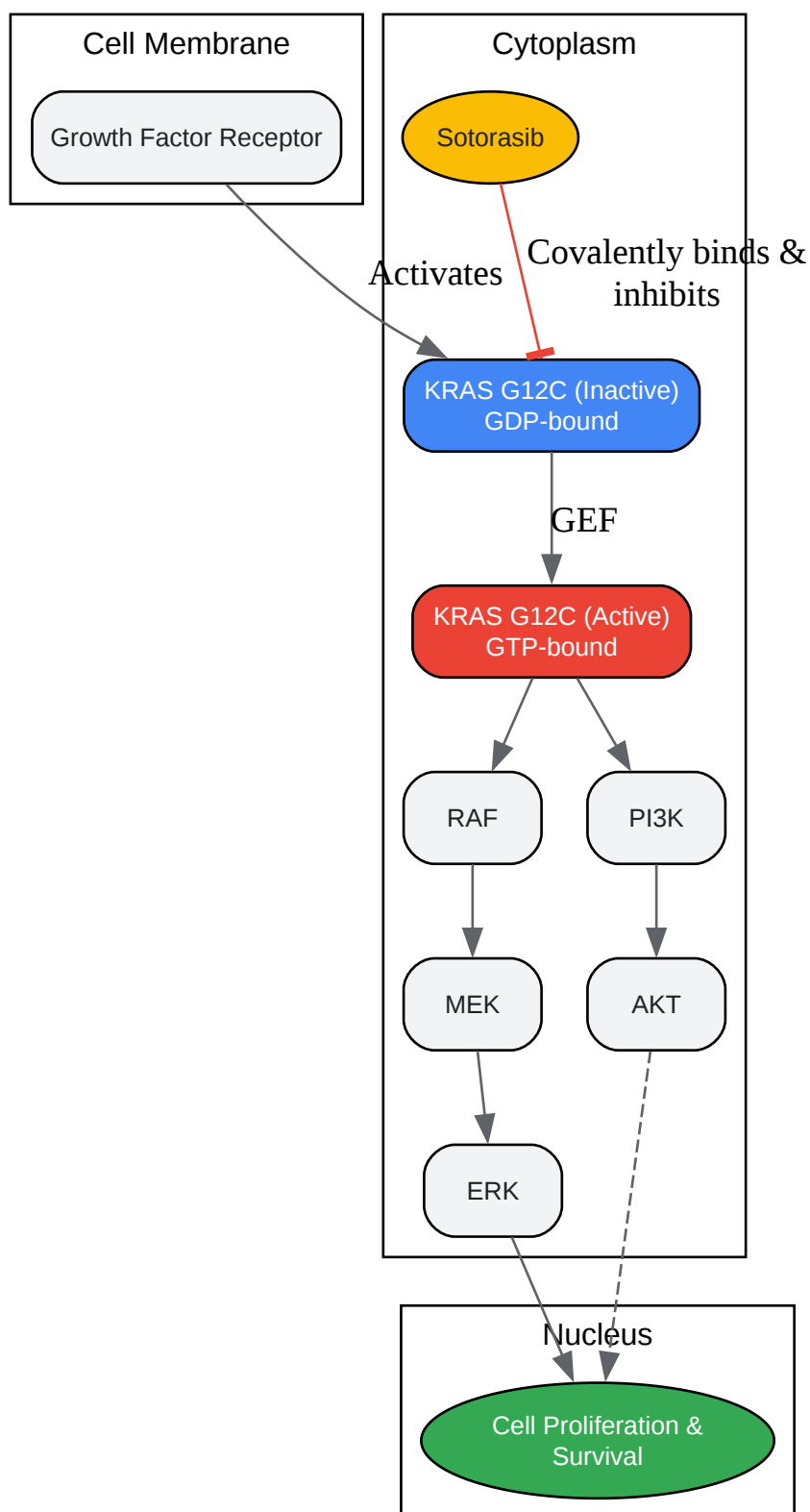
As information regarding "HTL14242" is not publicly available, this technical guide provides a preclinical data summary for Sotorasib (AMG 510), a first-in-class, selective, and irreversible inhibitor of the KRAS G12C mutation, as a representative example. Sotorasib has received regulatory approval for the treatment of adult patients with KRAS G12C-mutated locally advanced or metastatic non-small cell lung cancer (NSCLC) who have received at least one prior systemic therapy.^{[1][2][3][4]}

Mechanism of Action

Sotorasib specifically targets the cysteine residue of the KRAS G12C mutant protein.^[5] It covalently binds to this residue, locking the KRAS protein in an inactive, GDP-bound state.^[6] This irreversible inhibition prevents downstream signaling through critical pathways involved in cell proliferation and survival, primarily the mitogen-activated protein kinase (MAPK) and phosphoinositide 3-kinase (PI3K)-AKT pathways.^[5]

Signaling Pathway

The following diagram illustrates the mechanism of action of Sotorasib in inhibiting the KRAS G12C signaling pathway.



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Sotorasib's inhibition of the KRAS G12C signaling pathway.

Quantitative Data Summary

In Vitro Potency

The in vitro potency of Sotorasib was evaluated in various KRAS G12C mutant cancer cell lines. The half-maximal inhibitory concentration (IC50) for cell viability was determined after 72 hours of treatment.

Cell Line	Cancer Type	IC50 (μM)	Reference
NCI-H358	Non-Small Cell Lung Cancer	~0.006	[5] [6]
MIA PaCa-2	Pancreatic Cancer	~0.009	[5] [6]
NCI-H23	Non-Small Cell Lung Cancer	0.6904	[5] [6]
Panel of KRAS G12C lines	Various	0.004 - 0.032	[5] [7]
Non-KRAS G12C lines	Various	>7.5	[6]

In Vivo Efficacy

The antitumor activity of Sotorasib was assessed in xenograft models using human cancer cell lines.

Model	Cell Line	Treatment	Outcome	Reference
Subcutaneous Xenograft	MIA PaCa-2	Sotorasib (25 mg/kg, p.o., daily x 5 for 3 weeks)	Significant reduction in tumor burden	[8]
Subcutaneous Xenograft	NCI-H358	Sotorasib (25 mg/kg, p.o., daily x 5 for 15 days)	Potent antitumor efficacy	[8]
Subcutaneous Xenograft	NCI-H358	Sotorasib (30 mg/kg, p.o., daily for 28 days)	Reduced tumor size	[6]

Preclinical Pharmacokinetics

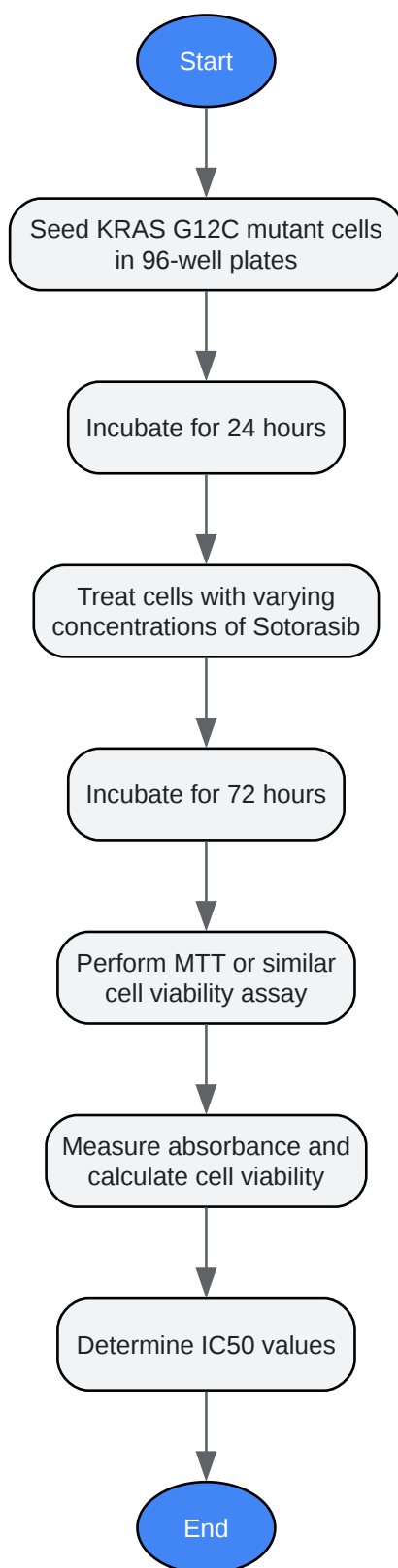
Pharmacokinetic parameters of Sotorasib were determined in rats following a single oral administration.

Parameter	Value	Unit	Reference
Dose	10	mg/kg	[9][10]
Cmax	1865.2 ± 368.7	ng/mL	
Tmax	0.58 ± 0.20	h	
AUC(0-t)	4536.8 ± 986.4	ng·h/mL	
t1/2	1.43 ± 0.35	h	

Experimental Protocols

Cell Viability Assay

This protocol outlines the methodology to determine the dose-dependent effect of Sotorasib on the viability of KRAS G12C mutant cells.



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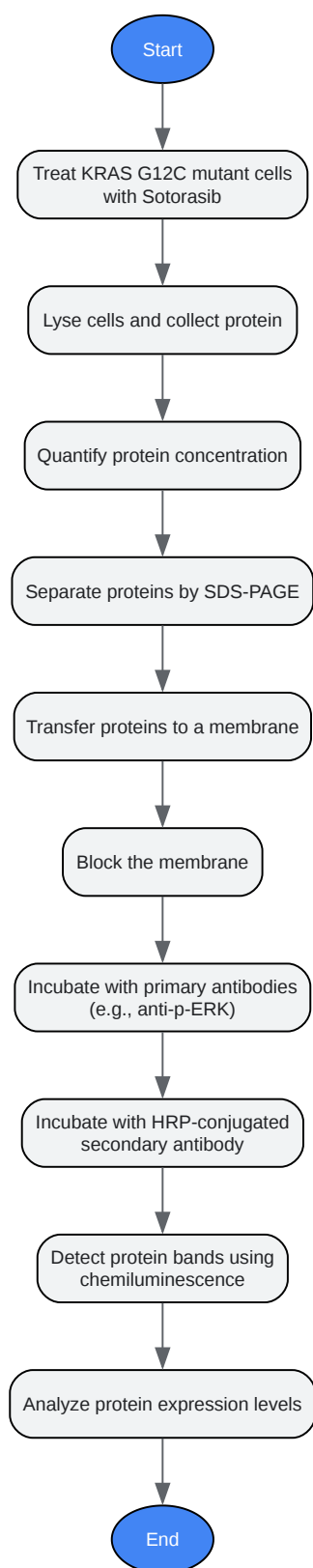
Workflow for a Cell Viability Assay.

Methodology:

- **Cell Culture:** KRAS G12C mutant cells (e.g., NCI-H358, MIA PaCa-2) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics.[\[11\]](#)
- **Cell Seeding:** Cells are seeded into 96-well plates at a density of 1×10^4 cells per well and incubated for 24 hours to allow for attachment.[\[12\]](#)
- **Drug Preparation:** A stock solution of Sotorasib is prepared in DMSO and serially diluted in cell culture medium to achieve the desired final concentrations.[\[11\]](#)
- **Treatment:** The culture medium is replaced with medium containing various concentrations of Sotorasib, and the plates are incubated for 72 hours.[\[12\]](#)[\[13\]](#)
- **Viability Assessment:** Cell viability is assessed using a colorimetric assay such as MTT. The absorbance is measured using a plate reader.
- **Data Analysis:** The percentage of cell viability is calculated relative to vehicle-treated control cells, and IC50 values are determined by plotting the percentage of cell viability against the logarithm of the inhibitor concentration.[\[5\]](#)

Western Blot Analysis

This protocol describes the steps to analyze the inhibition of KRAS downstream signaling by Sotorasib.



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Workflow for Western Blot Analysis.

Methodology:

- **Cell Treatment and Lysis:** KRAS G12C mutant cells are treated with Sotorasib at various concentrations (e.g., 100 nM) for different time points (e.g., 4-24 hours).[11] After treatment, cells are lysed with RIPA buffer containing protease and phosphatase inhibitors.[11][14]
- **Protein Quantification:** The protein concentration of each lysate is determined using a BCA assay.[11]
- **SDS-PAGE and Western Blotting:** Equal amounts of protein are separated by SDS-PAGE and transferred to a PVDF membrane.
- **Antibody Incubation:** The membrane is blocked and then incubated with primary antibodies against phosphorylated ERK (p-ERK) and total ERK. Subsequently, the membrane is incubated with an appropriate HRP-conjugated secondary antibody.[11]
- **Detection and Analysis:** Protein bands are visualized using an enhanced chemiluminescence (ECL) substrate. Densitometry can be used for semi-quantitative analysis of protein expression.[11]

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